

# An In-depth Technical Guide to the Chemical Properties of Benzyl-PEG2-acid

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## Compound of Interest

Compound Name: *Benzyl-PEG2-acid*

Cat. No.: *B2965496*

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## Introduction

**Benzyl-PEG2-acid**, systematically named 3-(2-(benzyloxy)ethoxy)propanoic acid, is a bifunctional crosslinking reagent of significant interest in the fields of bioconjugation, drug delivery, and proteomics. As a member of the polyethylene glycol (PEG) family of linkers, it offers a combination of desirable properties, including a terminal carboxylic acid for conjugation to amine-containing molecules and a benzyl-protected hydroxyl group. The short, discrete PEG chain (n=2) imparts hydrophilicity, which can enhance the solubility and reduce the immunogenicity of conjugated biomolecules.<sup>[1][2]</sup> This guide provides a comprehensive overview of the chemical properties, experimental protocols, and analytical methods related to **Benzyl-PEG2-acid**, intended to support its effective application in research and development.

## Core Chemical Properties

The fundamental chemical and physical properties of **Benzyl-PEG2-acid** are summarized in the table below, providing a quick reference for experimental design.

Property	Value	Reference
CAS Number	91555-65-6	[3]
Molecular Formula	C <sub>12</sub> H <sub>16</sub> O <sub>4</sub>	[3]
Molecular Weight	224.25 g/mol	[3]
Appearance	Colorless to light yellow liquid	[4]
Density	1.136 g/cm <sup>3</sup>	[4]
Purity	Typically ≥95%	[5]
Predicted pKa	~4.30 - 4.87	[6]

## Solubility Profile

The solubility of **Benzyl-PEG2-acid** is a critical parameter for its application in both organic synthesis and aqueous bioconjugation reactions. While it is a liquid in its pure form, understanding its behavior in various solvents is essential for effective use.

Solvent	Solubility	Notes	Reference
Dimethyl Sulfoxide (DMSO)	10 mM	Readily soluble.	[3]
Dimethylformamide (DMF)	Soluble	Commonly used for stock solutions.	[7]
Dichloromethane (DCM)	Soluble	Suitable for organic reactions.	[7]
Water	Soluble	The PEG chain imparts water solubility. Quantitative data is not readily available.	[1][7]
Phosphate-Buffered Saline (PBS)	Expected to be soluble	Ideal for bioconjugation reactions.	

## Reactivity and Stability

**Benzyl-PEG2-acid** possesses two key functional groups that dictate its reactivity: a terminal carboxylic acid and a benzyl ether.

- **Carboxylic Acid:** The carboxylic acid moiety is the primary site for conjugation. It readily reacts with primary amines in the presence of carbodiimide coupling agents, such as 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC), to form stable amide bonds. The efficiency of this reaction is enhanced by the addition of N-hydroxysuccinimide (NHS) or its water-soluble analog, Sulfo-NHS.[\[2\]](#)
- **Benzyl Ether:** The benzyl group serves as a stable protecting group for the terminal hydroxyl. It is generally robust to a wide range of reaction conditions. However, it can be cleaved by hydrogenolysis (e.g., using H<sub>2</sub> gas with a palladium catalyst) to reveal a free hydroxyl group for further functionalization if desired.[\[5\]](#)

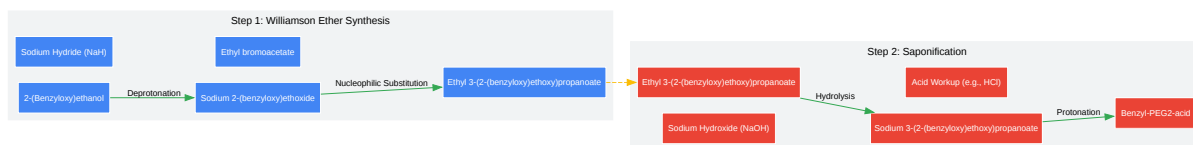
For optimal stability, **Benzyl-PEG2-acid** should be stored at -20°C for long-term use.[\[3\]](#)

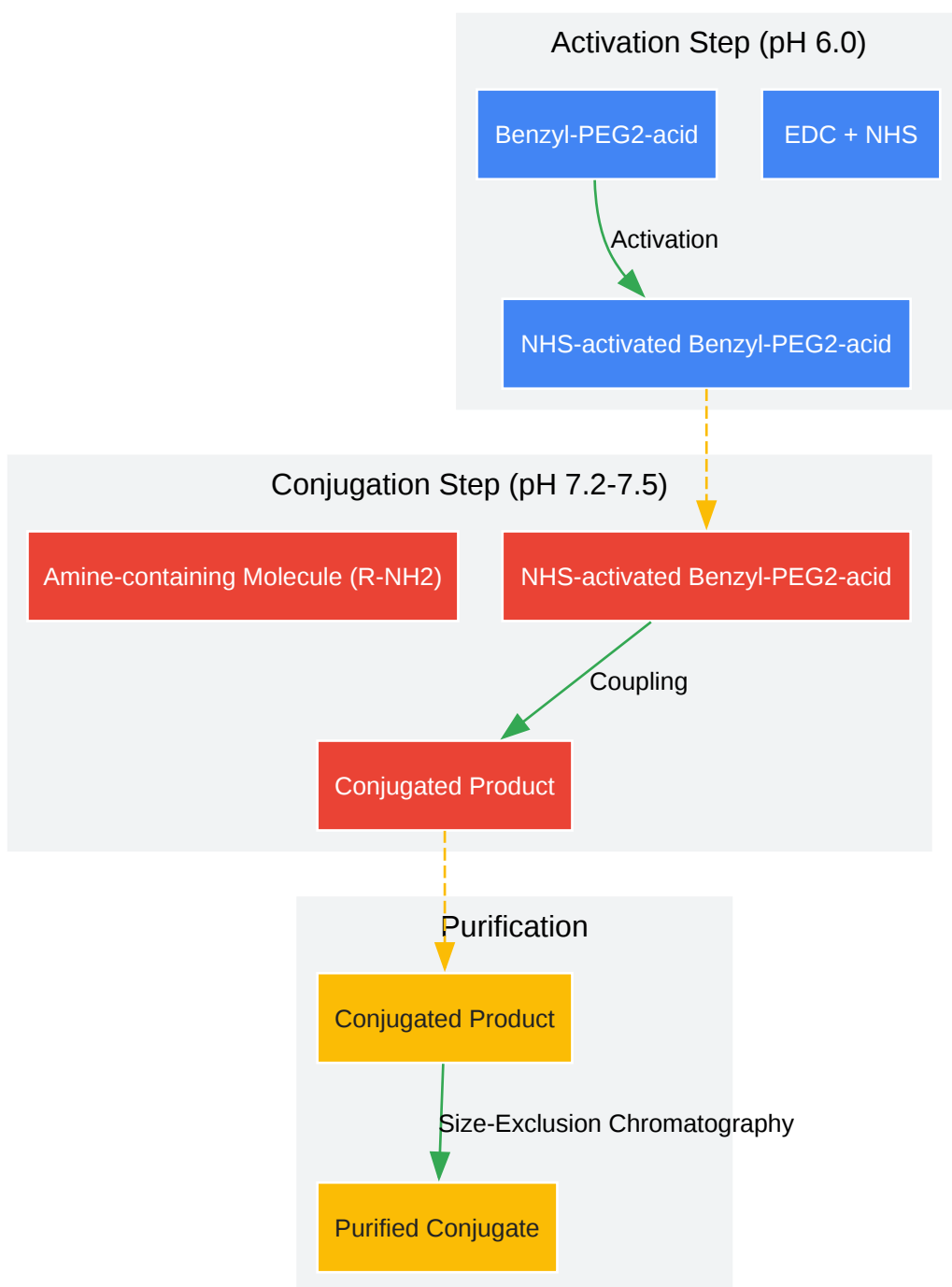
## Experimental Protocols

### Synthesis of Benzyl-PEG2-acid

While a detailed, peer-reviewed synthesis protocol specifically for 3-(2-(benzyloxy)ethoxy)propanoic acid is not readily available in the public domain, a general synthetic approach can be outlined based on established organic chemistry principles. One plausible route involves the Williamson ether synthesis followed by oxidation.

Workflow for the Synthesis of **Benzyl-PEG2-acid**





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## References

- 1. [peg.bocsci.com](https://peg.bocsci.com) [[peg.bocsci.com](https://peg.bocsci.com)]
- 2. PEG Acid | PEG Carboxylic Acid | COOH PEG | Acid Linkers | AxisPharm [[axispharm.com](https://axispharm.com)]
- 3. [rsc.org](https://rsc.org) [[rsc.org](https://rsc.org)]
- 4. [agilent.com](https://agilent.com) [[agilent.com](https://agilent.com)]
- 5. [creativepegworks.com](https://creativepegworks.com) [[creativepegworks.com](https://creativepegworks.com)]
- 6. [library.gwu.edu](https://library.gwu.edu) [[library.gwu.edu](https://library.gwu.edu)]
- 7. Carboxylic PEG acid, mPEG-COOH [[nanocs.net](https://nanocs.net)]
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Email: [info@benchchem.com](mailto:info@benchchem.com)